

# Application Notes and Protocols: SB 203580

## Sulfone in Kinase Activity Assays

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### Compound of Interest

Compound Name: *SB 203580 sulfone*

Cat. No.: *B114499*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

SB 203580 is a highly selective, potent, and cell-permeable inhibitor of p38 mitogen-activated protein kinase (MAPK). It exerts its inhibitory effect by binding to the ATP pocket of the kinase. **SB 203580 sulfone** is a significant analog of SB 203580 and is also recognized for its role in inhibiting the p38 MAPK pathway. Specifically, **SB 203580 sulfone** has been shown to inhibit IL-1 production in monocytes and bind competitively to CSAID binding proteins (CSBP), thereby inhibiting stress response signaling.<sup>[1]</sup>

The p38 MAPK signaling cascade is a crucial pathway that responds to inflammatory cytokines and environmental stress, playing a key role in cellular processes such as proliferation, differentiation, and apoptosis.<sup>[2][3]</sup> Given their targeted action, SB 203580 and its sulfone analog are invaluable tools for dissecting the physiological roles of the p38 MAPK pathway and for the discovery of novel therapeutics targeting this cascade. These application notes provide detailed protocols for utilizing **SB 203580 sulfone** in both in vitro and cell-based kinase activity assays.

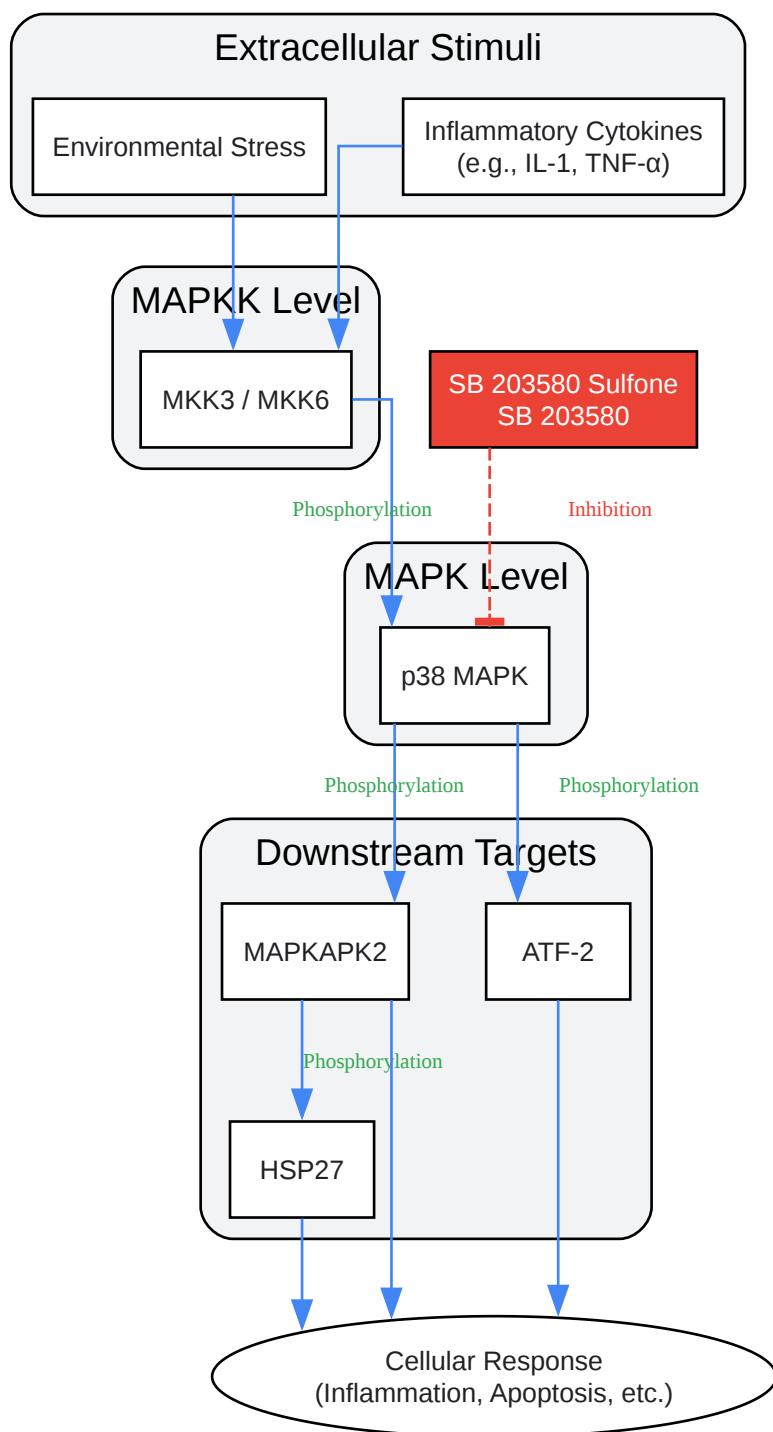
## Quantitative Data Summary: Inhibitory Activity

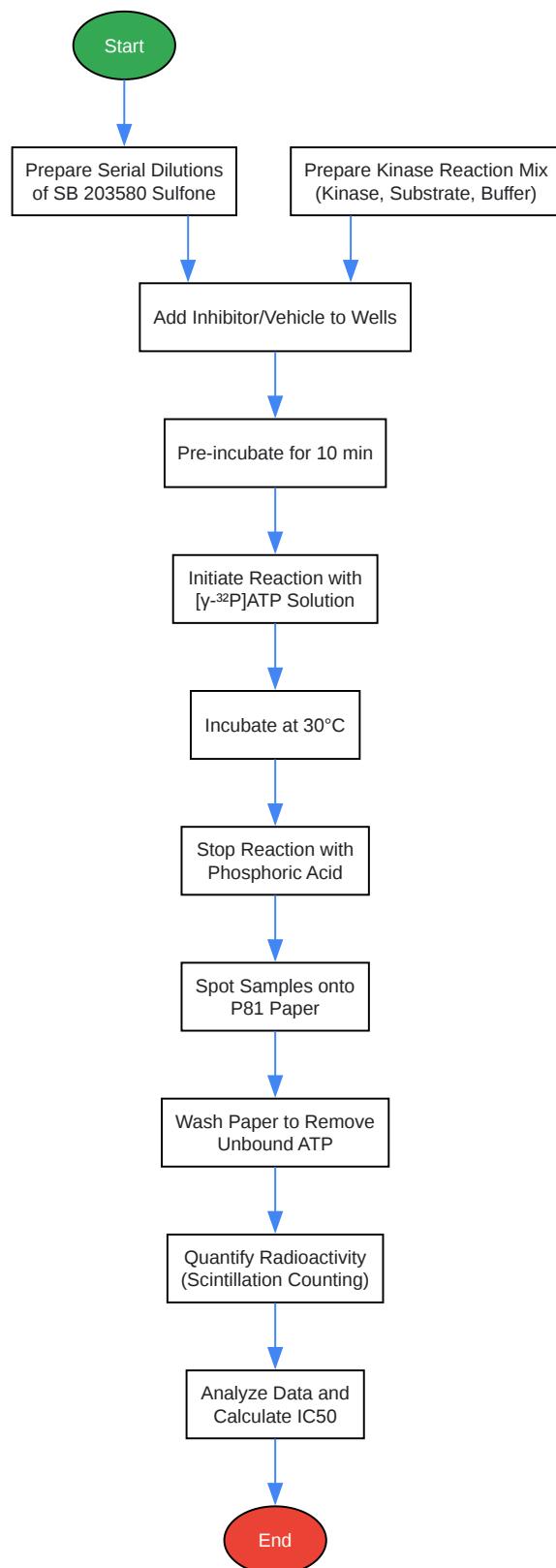
The inhibitory concentrations of SB 203580 and its sulfone analog vary across different kinase isoforms and cellular contexts. The following table summarizes the reported IC<sub>50</sub> values.

Compound	Target/Process	IC <sub>50</sub> Value	Notes
SB 203580 Sulfone	IL-1 Production Inhibition (Monocytes)	0.2 $\mu$ M	A cell-based assay measuring a downstream effect of p38 inhibition. <a href="#">[1]</a>
CSBP-mediated Stress Response Signaling		0.03 $\mu$ M	Competitive binding assay. <a href="#">[1]</a>
SB 203580	SAPK2a/p38 $\alpha$	50 nM	In vitro kinase assay. <a href="#">[4][5]</a>
SAPK2b/p38 $\beta$ 2		500 nM	In vitro kinase assay. <a href="#">[4][5]</a>
p38 $\alpha$		16 nM	In vitro kinase assay. <a href="#">[6]</a>
RIPK2		46 nM	Identified as a potential off-target kinase. <a href="#">[6]</a>
Reactivating Kinase (RK/p38)		0.6 $\mu$ M	In vitro kinase assay. <a href="#">[7]</a>

## p38 MAPK Signaling Pathway

The diagram below illustrates the p38 MAPK signaling cascade. Extracellular stimuli, such as stress and inflammatory cytokines, activate upstream kinases (MAPKKs), which in turn phosphorylate and activate p38 MAPK. Activated p38 then phosphorylates various downstream targets, including transcription factors and other kinases like MAPKAPK2, leading to a cellular response. SB 203580 and **SB 203580 sulfone** inhibit the catalytic activity of p38 MAPK, blocking the downstream signaling.[\[2\]\[8\]](#)



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